

# hexyl crotonate chiral derivatives biological activity

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## Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

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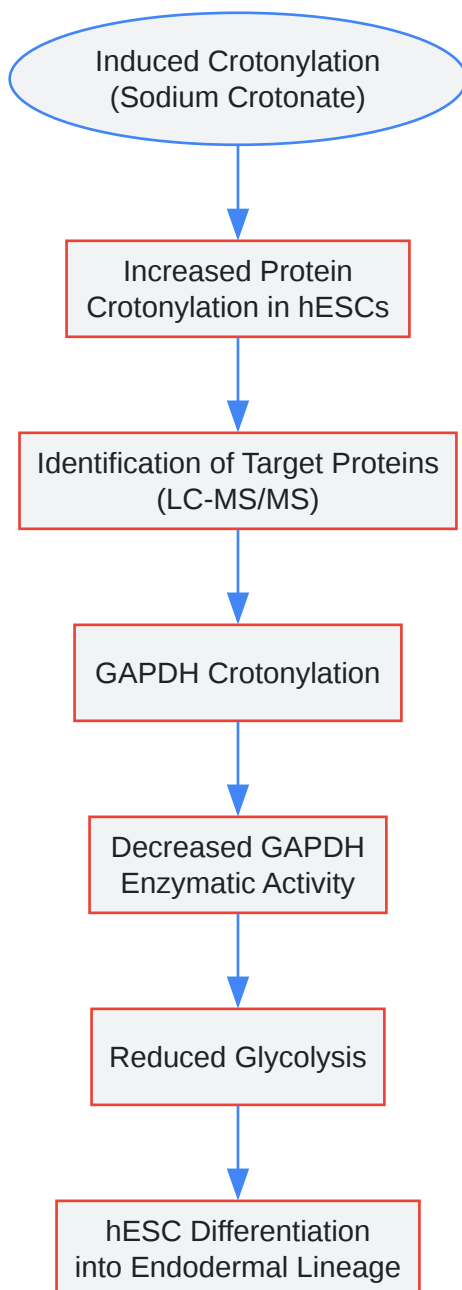
## Protein Crotonylation in Stem Cell Differentiation

A 2023 study discovered that **crotonylation of the glycolytic enzyme GAPDH** is a key regulatory mechanism in human embryonic stem cell (hESC) differentiation [1].

The experimental data and findings from this study are summarized in the table below.

Aspect	Experimental Findings on GAPDH Crotonylation
Biological Role	Regulates endodermal lineage differentiation and metabolic switch in hESCs [1].
Effect on Enzyme Activity	Decreases GAPDH enzymatic activity [1].
Downstream Metabolic Consequence	Leads to reduced glycolysis [1].
Experimental Model	GFP-tagged LTR7 primed H9 hESC line and extended pluripotent stem cell (hEPS) lines [1].

Aspect	Experimental Findings on GAPDH Crotonylation
<b>Key Experimental Methods</b>	Introduction of sodium crotonate into culture medium; RNA-seq; targeted metabolomic analysis; Seahorse metabolic measurement; LC-MS/MS proteomics; <i>in vitro</i> crotonylation and enzymatic activity assays; knock-down experiments with shRNA [1].
<b>Key Experimental Workflow</b>	The diagram below outlines the experimental workflow and logical relationship of the findings.



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## References

1. Crotonylation of GAPDH regulates human embryonic stem cell... [stemcellres.biomedcentral.com]

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